

How to prepare and store MeOSuc-AAPF-CMK stock solutions.

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Compound of Interest

Compound Name: MeOSuc-AAPF-CMK

Cat. No.: B12384815

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Application Notes and Protocols for MeOSuc-AAPF-CMK

For Researchers, Scientists, and Drug Development Professionals

Introduction

MeOSuc-AAPF-CMK (Methoxysuccinyl-Ala-Ala-Pro-Phe-chloromethyl ketone) is a synthetic tetrapeptide that functions as a potent, irreversible inhibitor of serine proteases, with particularly high efficacy against proteinase K.^[1] Its specific amino acid sequence allows it to target the active site of these enzymes, making it a valuable tool in molecular biology and biochemical assays where the protection of proteins and nucleic acids from degradation is critical.^[1] This document provides detailed protocols for the preparation and storage of **MeOSuc-AAPF-CMK** stock solutions and outlines its application in key experimental workflows.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **MeOSuc-AAPF-CMK** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₆ H ₃₅ ClN ₄ O ₇	[2][3]
Molecular Weight	551.03 g/mol	[2][3]
CAS Number	137259-05-3	[2][3]
Appearance	White to off-white solid	[3]
Purity	≥97% (HPLC)	

Preparation of Stock Solutions

Proper preparation of stock solutions is crucial for the effective use of **MeOSuc-AAPF-CMK**. The following protocol outlines the recommended procedure.

Materials Required

- **MeOSuc-AAPF-CMK** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional, but recommended for higher concentrations)

Protocol for Preparing a 100 mM Stock Solution

- **Equilibration:** Allow the vial of **MeOSuc-AAPF-CMK** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **MeOSuc-AAPF-CMK** powder in a sterile microcentrifuge tube. For example, to prepare 1 mg of a 10 mM stock solution, you would need 1.8148 mL of DMSO.[3] For a 100 mg/mL stock solution in DMSO, this corresponds to a molarity of 181.48 mM.[3]

- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder. For example, to prepare a 100 mM stock solution from 5 mg of powder, add 90.74 μ L of DMSO.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. For higher concentrations, sonication in an ultrasonic water bath may be necessary to achieve complete dissolution.[\[3\]](#)
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile, nuclease-free microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles which can lead to degradation of the compound.[\[3\]](#)[\[4\]](#)

Solubility Data

Solvent	Maximum Concentration	Notes	Reference
DMSO	100 mg/mL (181.48 mM)	Ultrasonic assistance may be needed. Use of newly opened, hygroscopic DMSO is recommended as it significantly impacts solubility.	[3]
DMSO	3 mg/mL		

Storage and Stability

The stability of **MeOSuc-AAPF-CMK** is dependent on the storage conditions.

Powder Form

Storage Temperature	Duration	Reference
-20°C	3 years	[2]
4°C	2 years	[2]

Stock Solutions in DMSO

Storage Temperature	Duration	Notes	Reference
-80°C	6 months	Recommended for long-term storage.	[2] [3] [4]
-20°C	1 month	Suitable for short-term storage.	[2] [3] [4]

Note: Always store solutions in tightly sealed containers, away from moisture.[\[3\]](#)[\[4\]](#)

Experimental Applications and Protocols

MeOSuc-AAPF-CMK is primarily used to inhibit proteinase K activity, thereby protecting RNA and proteins from degradation during experimental procedures.

Inhibition of Proteinase K in RNA Extraction

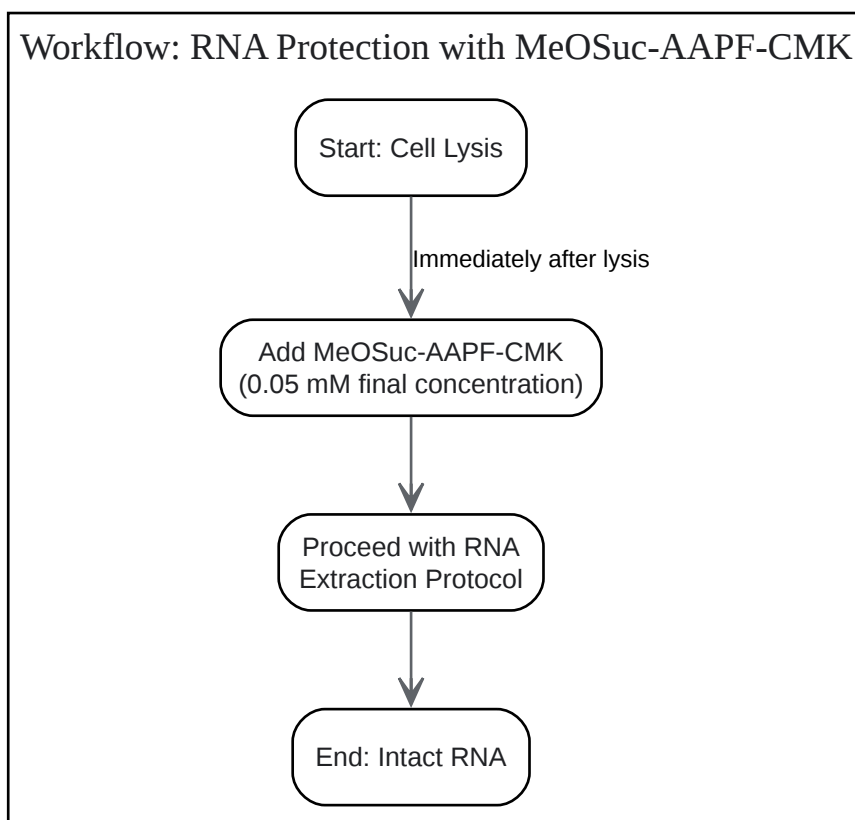
Objective: To prevent RNA degradation by proteinase K during cell lysis and RNA purification.

Protocol:

- Prepare a fresh working solution of **MeOSuc-AAPF-CMK** by diluting the 100 mM stock solution in the appropriate lysis buffer. A final concentration of 0.05 mM has been shown to be effective.[\[5\]](#)
- Add the **MeOSuc-AAPF-CMK** working solution to your sample immediately following cell lysis.
- Proceed with your standard RNA extraction protocol.

The inhibitor's efficacy in protecting RNA can be assessed by comparing the integrity of RNA isolated with and without the inhibitor using methods like gel electrophoresis or automated electrophoresis systems.

Workflow: RNA Protection with MeOSuc-AAPF-CMK

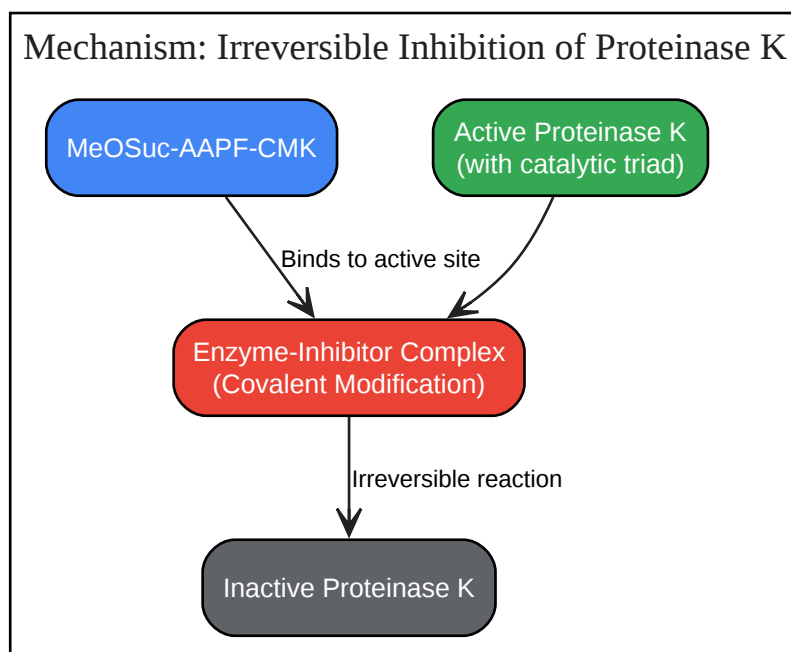


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RNA Protection Workflow

Mechanism of Action: Irreversible Inhibition

MeOSuc-AAPF-CMK acts as an irreversible inhibitor by covalently modifying the active site of serine proteases like proteinase K. The chloromethyl ketone (CMK) moiety reacts with the histidine residue in the catalytic triad of the enzyme, leading to its inactivation.



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Inhibition Mechanism

Concluding Remarks

MeOSuc-AAPF-CMK is a highly effective tool for researchers who need to preserve the integrity of their biological samples. By following these detailed protocols for preparation, storage, and application, scientists can ensure the optimal performance of this inhibitor in their experiments. Careful handling and adherence to the recommended storage conditions are paramount to maintaining its activity.

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